

Application Notes and Protocols for Hoechst 33258 Stock Solution Preparation

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Compound of Interest

Compound Name: Hoechst 33258

Cat. No.: B15609105

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Introduction

Hoechst 33258 is a cell-permeable fluorescent dye that serves as a vital tool in molecular and cellular biology.[1] It belongs to the bis-benzimide family of dyes, which bind specifically to the minor groove of double-stranded DNA, with a preference for adenine-thymine (A-T) rich regions.[2][3][4] Upon binding to DNA, the fluorescence of **Hoechst 33258** increases significantly, emitting a blue fluorescence with an emission maximum around 461 nm when excited by ultraviolet (UV) light at approximately 352 nm.[1][4][5][6] This property makes it an excellent nuclear counterstain for visualizing cell nuclei in both live and fixed cells.[1][3][7] Common applications include fluorescence microscopy, flow cytometry for cell cycle analysis, and apoptosis detection by identifying condensed pycnotic nuclei.[1][3][7]

Safety Precautions: **Hoechst 33258** is a potential mutagen and possible carcinogen.[8][9][10] It is imperative to handle the compound with appropriate safety measures. Always wear personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. All handling of the powdered dye and concentrated solutions should be performed in a chemical fume hood.[8][9][10]

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and storage of **Hoechst 33258** solutions.

Parameter	Value	Solvent/Buffer	Notes
Molecular Weight	~533.88 g/mol (trihydrochloride)	-	Varies slightly based on hydration state. [2] [5]
Stock Solution Conc.	1 mg/mL to 10 mg/mL	High-purity water or DMSO	A 1 mg/mL stock is common for most applications. [3] [8] [9]
Working Solution Conc.	0.1 µg/mL to 10 µg/mL	Cell culture medium or PBS	Concentration should be optimized for specific cell type and application. [1] [11]
Storage (Solid)	-20°C	-	Store desiccated and protected from light. [12]
Storage (Stock Solution)	2-8°C (short-term, up to 6 months) or -20°C (long-term)	Water or DMSO	Protect from light. Avoid repeated freeze-thaw cycles. [8] [11] [12]
Storage (Working Sol.)	Room Temperature	Culture medium or PBS	Prepare fresh daily for best results. [8] [9] [10]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Hoechst 33258 Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution in high-purity water. This concentration is suitable for subsequent dilution for most cell staining applications.

Materials:

- **Hoechst 33258** powder
- High-purity, sterile distilled water

- Microcentrifuge tubes or amber vials
- Vortex mixer
- Calibrated analytical balance
- Chemical fume hood

Procedure:

- Weighing: In a chemical fume hood, carefully weigh out 10 mg of **Hoechst 33258** powder.
- Solubilization: Transfer the powder to a sterile microcentrifuge tube or an amber vial. Add 10 mL of high-purity, sterile distilled water to the tube to achieve a final concentration of 1 mg/mL.
- Mixing: Cap the tube securely and vortex thoroughly until the dye is completely dissolved. The solution should be a pale yellow color.[\[12\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots (e.g., 50-100 μ L) in sterile microcentrifuge tubes.
- Storage: Store the aliquots protected from light. For short-term storage, keep at 4°C for up to six months.[\[8\]](#)[\[10\]](#) For long-term storage, store at -20°C.[\[11\]](#)[\[12\]](#)

Protocol 2: Preparation of a 1 μ g/mL Working Solution for Cell Staining

This protocol details the dilution of the 1 mg/mL stock solution to a typical working concentration for staining live or fixed cells.

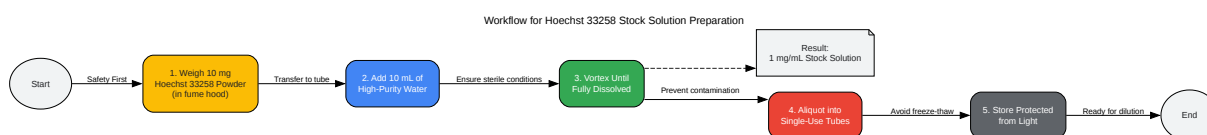
Materials:

- 1 mg/mL **Hoechst 33258** stock solution
- Phosphate-buffered saline (PBS) or complete cell culture medium
- Sterile conical tube

Procedure:

- Thaw Stock Solution: If frozen, thaw an aliquot of the 1 mg/mL **Hoechst 33258** stock solution at room temperature, protected from light.
- Dilution: This is a 1:1000 dilution. To prepare 10 mL of working solution, add 10 μ L of the 1 mg/mL stock solution to 10 mL of PBS or your desired cell culture medium.
- Mixing: Mix gently by inverting the tube or pipetting up and down. The working solution is now ready for use.
- Application: For staining, replace the cell culture medium with the Hoechst working solution and incubate for 5-15 minutes at room temperature or 37°C.[12] Washing is typically not required for specific staining.[12]
- Usage: It is recommended to prepare the working solution fresh for each experiment as the dye may precipitate or adsorb to the container over time.[8][12]

Workflow Diagram



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Caption: Workflow for preparing a 1 mg/mL **Hoechst 33258** stock solution.

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